

# Allylpentafluorobenzene CAS number and molecular structure.

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## Compound of Interest

Compound Name: Allylpentafluorobenzene

Cat. No.: B155225

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## An In-depth Technical Guide to Allylpentafluorobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **allylpentafluorobenzene**, a versatile fluorinated organic compound. It covers its fundamental chemical properties, molecular structure, and its applications as a building block in the synthesis of various compounds, particularly in the fields of pharmaceuticals and materials science.

## Chemical Identity and Properties

**Allylpentafluorobenzene** is a colorless liquid characterized by a pentafluorinated benzene ring attached to an allyl group. Its unique electronic and steric properties, conferred by the fluorine atoms, make it a valuable reagent in organic synthesis.

Molecular Structure:

- Molecular Formula:  $C_9H_5F_5$
- Linear Formula:  $C_6F_5CH_2CH=CH_2$
- SMILES: C=CCC1=C(F)C(F)=C(F)C(F)=C1F

CAS Number:

- 1736-60-3[1][2]

The physical and chemical properties of **allylpentafluorobenzene** are summarized in the table below for easy reference.

Property	Value
Molecular Weight	208.13 g/mol [3][4]
Boiling Point	148-149 °C[2]
Density	1.358 g/mL at 25 °C[2]
Refractive Index (n <sub>20/D</sub> )	1.427
Flash Point	43 °C (109.4 °F) - closed cup
Appearance	Clear, colorless liquid[2]

## Synthesis of Allylpentafluorobenzene: An Experimental Protocol

**Allylpentafluorobenzene** can be synthesized via a cross-coupling reaction. The following is a representative experimental protocol based on the reaction of a pentafluorophenyl Grignard reagent with an allyl halide.

Objective: To synthesize **allylpentafluorobenzene** from bromopentafluorobenzene and allyl bromide.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether
- Bromopentafluorobenzene

- Allyl bromide
- Iodine crystal (as an initiator)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for inert atmosphere reactions (Schlenk line, nitrogen/argon supply)

Procedure:

- Preparation of the Grignard Reagent:
  - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings.
  - Add a small crystal of iodine.
  - Add a solution of bromopentafluorobenzene in anhydrous diethyl ether dropwise from the dropping funnel to the magnesium turnings.
  - The reaction is initiated by gentle heating. Once the reaction starts, the addition of bromopentafluorobenzene is continued at a rate that maintains a gentle reflux.
  - After the addition is complete, the mixture is refluxed for an additional hour to ensure complete formation of the pentafluorophenylmagnesium bromide.
- Cross-Coupling Reaction:
  - Cool the Grignard reagent to 0 °C in an ice bath.
  - Add a solution of allyl bromide in anhydrous diethyl ether dropwise to the stirred Grignard reagent.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.

- Work-up and Purification:
  - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
  - Separate the organic layer, and extract the aqueous layer with diethyl ether.
  - Combine the organic layers and wash with brine.
  - Dry the organic layer over anhydrous magnesium sulfate.
  - Filter and concentrate the solution under reduced pressure to remove the solvent.
  - The crude product is then purified by fractional distillation to yield pure **allylpentafluorobenzene**.

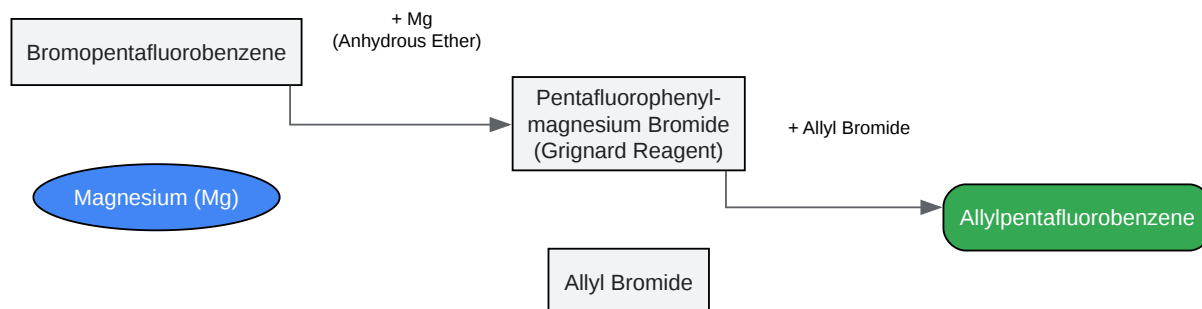
## Applications in Research and Development

**Allylpentafluorobenzene** is a key intermediate in the synthesis of more complex molecules due to the reactivity of both the allyl group and the pentafluorophenyl ring.

- **Pharmaceutical and Agrochemical Synthesis:** The pentafluorophenyl group can enhance the metabolic stability and bioavailability of drug candidates.<sup>[5]</sup> The allyl group provides a reactive handle for further chemical modifications.
- **Materials Science:** It is used in the development of fluorinated polymers and coatings, which often exhibit enhanced thermal stability and chemical resistance.<sup>[5]</sup>
- **Synthetic Chemistry:** The electron-withdrawing nature of the pentafluorophenyl ring influences the reactivity of the allyl group, and the ring itself is susceptible to nucleophilic aromatic substitution, allowing for the introduction of various functional groups.

## Visualization of the Synthesis Pathway

The following diagram illustrates the synthetic workflow for **allylpentafluorobenzene** via a Grignard reaction.



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Caption: Synthesis of **Allylpentafluorobenzene** via Grignard Reaction.

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